

Thermodynamic Properties of Propoxybenzene: An In-depth Technical Guide

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Compound of Interest

Compound Name: Benzene, propoxy-

Cat. No.: B152792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of Propoxybenzene (also known as phenyl propyl ether). The information is curated for professionals in research, science, and drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, details relevant experimental methodologies, and provides visualizations of associated chemical pathways.

Core Thermodynamic and Physical Properties

Propoxybenzene (CAS No: 622-85-5) is an organic compound with the chemical formula $C_9H_{12}O$.^{[1][2][3]} It consists of a propyl group attached to a benzene ring via an ether linkage. Understanding its thermodynamic properties is crucial for its application as a solvent and in chemical synthesis.^[1]

Quantitative Data Summary

The following tables summarize the key thermodynamic and physical properties of propoxybenzene gathered from various reputable sources.

Table 1: Fundamental Properties of Propoxybenzene

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O	[1][2][3]
Molecular Weight	136.19 g/mol	[2][3][4][5]
CAS Number	622-85-5	[1][2][3][4]
Density	0.929 g/cm ³	[6]
Refractive Index	1.4990 to 1.5030	[6]

Table 2: Thermodynamic Properties of Propoxybenzene

Property	Value	Conditions	Source(s)
Melting Point	-28 °C	(lit.)	[5][6]
Boiling Point	189.9 °C	at 760 mmHg	[5][6]
Flash Point	65 °C	[5][6]	
Vapor Pressure	0.77 mmHg	at 25 °C	[6]
Enthalpy of Vaporization (ΔH_{vap})	Data not consistently available in initial search		
Ideal Gas Heat Capacity ($C_{p,\text{gas}}$)	Data not consistently available in initial search		[7]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	Data not consistently available in initial search		[7]

Experimental Protocols

The determination of the thermodynamic properties listed above relies on established experimental techniques. While specific experimental reports for propoxybenzene are not

detailed in the initial literature search, the following sections describe the general and widely accepted methodologies for measuring these key parameters.

Boiling Point Determination (Ebulliometry)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common methods for its determination include the Thiele tube method and simple distillation.

Thiele Tube Method:

This micro-method is suitable for small sample volumes.

- Apparatus: A Thiele tube, a thermometer, a capillary tube (sealed at one end), and a small test tube.
- Procedure:
 - A small amount of propoxybenzene is placed in the test tube.
 - The sealed capillary tube is inverted and placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer, and the assembly is placed in the Thiele tube filled with a heating oil (e.g., mineral oil).
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
 - As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.

Simple Distillation Method:

This method is suitable for larger sample volumes and can also be used for purification.

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - The distillation flask is filled with propoxybenzene (and boiling chips to ensure smooth boiling).
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The liquid is heated to its boiling point.
 - The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.

Enthalpy of Vaporization (Calorimetry)

The enthalpy of vaporization (ΔH_{vap}) is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. It can be determined directly by calorimetry or indirectly from vapor pressure measurements.

Direct Calorimetric Measurement:

- Apparatus: A calorimeter, a heating element, a temperature sensor, and a system for measuring the amount of vaporized substance.
- Procedure:
 - A known mass of propoxybenzene is placed in the calorimeter.
 - A known amount of heat is supplied to the sample using the heating element, causing it to vaporize at a constant temperature (its boiling point).
 - The amount of substance that has vaporized is determined (e.g., by condensing the vapor and weighing it).

- The enthalpy of vaporization is calculated by dividing the heat supplied by the amount of substance vaporized.

Indirect Method using the Clausius-Clapeyron Equation:

This method involves measuring the vapor pressure of the liquid at different temperatures.

- Apparatus: A container for the liquid, a pressure gauge (manometer), a temperature sensor, and a temperature-controlled bath.
- Procedure:
 - The vapor pressure of propoxybenzene is measured at various temperatures.
 - The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$).
 - According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta H_{\text{vap}}/R$, where R is the ideal gas constant.
 - The enthalpy of vaporization can be calculated from the slope of the line.

Heat Capacity Measurement (Calorimetry)

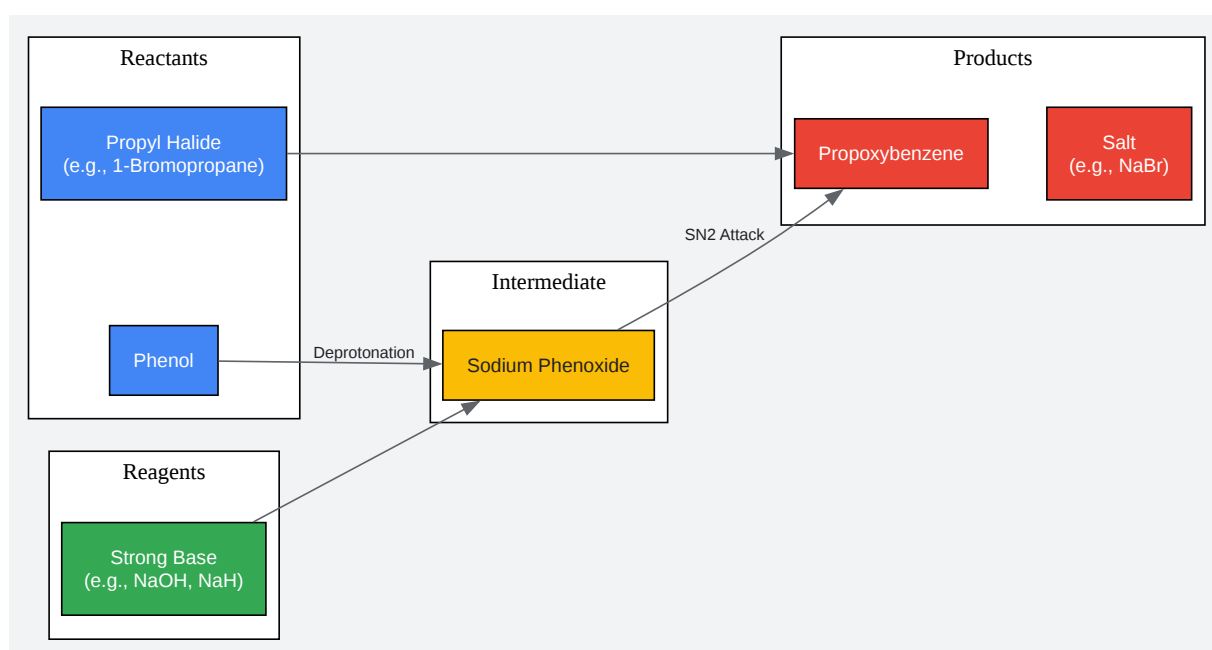
The heat capacity of a substance is the amount of heat required to raise its temperature by a certain amount.

- Apparatus: A calorimeter (e.g., a coffee-cup calorimeter for constant pressure measurements), a temperature sensor, and a heat source.
- Procedure:
 - A known mass of propoxybenzene is placed in the calorimeter.
 - A known amount of heat is added to the substance.
 - The change in temperature (ΔT) is measured.

- The heat capacity (C) is calculated using the formula $C = q / \Delta T$, where q is the heat added. The specific heat capacity is then obtained by dividing by the mass of the substance.

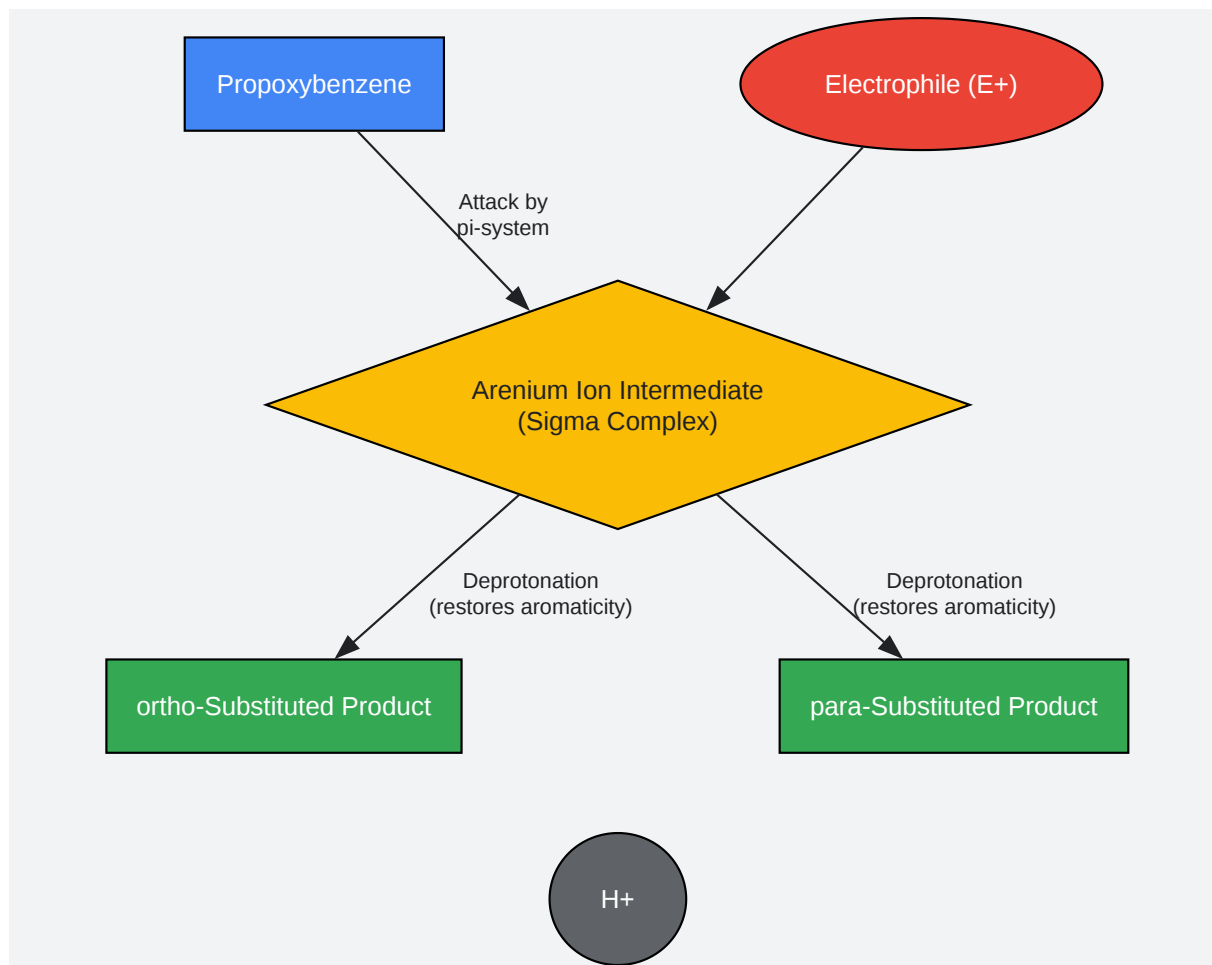
Visualizations of Chemical Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key chemical processes and experimental workflows relevant to propoxybenzene.



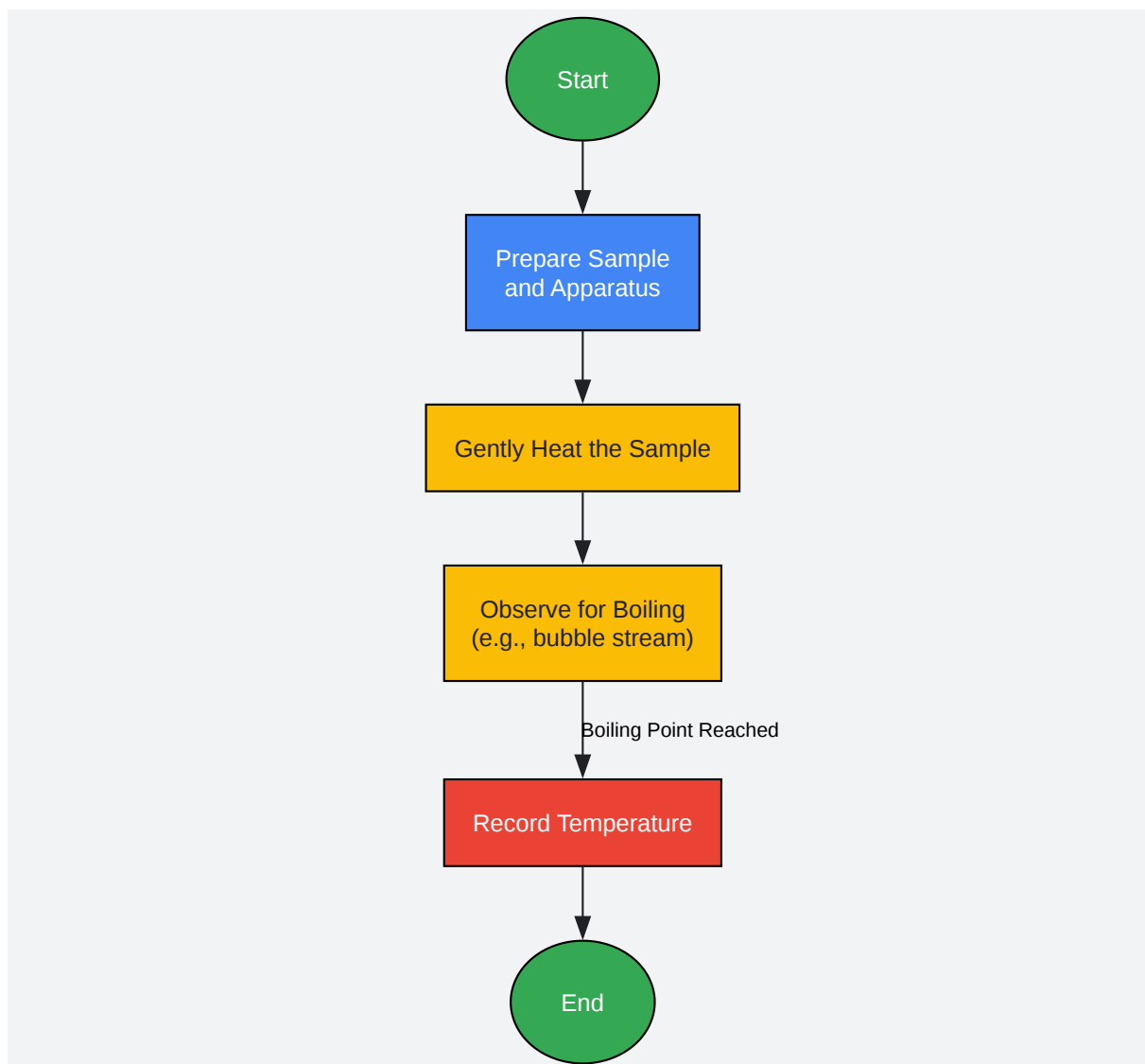
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Caption: Williamson Ether Synthesis of Propoxybenzene.



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Caption: Electrophilic Aromatic Substitution of Propoxybenzene.



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Caption: General Workflow for Boiling Point Determination.

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